

In-Depth Technical Guide: 3-Ethyl-3-methylheptane (CAS 17302-01-1)

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Compound of Interest

Compound Name: 3-Ethyl-3-methylheptane

Cat. No.: B105677

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Ethyl-3-methylheptane**, registered under CAS number 17302-01-1. As a branched-chain alkane, its primary relevance in research and industry lies in its use as a reference compound in analytical chemistry, a component in fuel studies, and as a starting material or intermediate in organic synthesis. This document consolidates key data, outlines synthetic approaches, and provides standardized analytical workflows.

Chemical and Physical Properties

The fundamental physicochemical properties of **3-Ethyl-3-methylheptane** are summarized below. These values are critical for its application in experimental and industrial settings.

Table 1: General and Physical Properties

Property	Value	Unit	Source
Molecular Formula	C ₁₀ H ₂₂	-	[1] [2] [3]
Molecular Weight	142.29	g/mol	[1] [2] [4]
Melting Point	-53.99	°C	[5] [6]
Boiling Point	163.81	°C	[5] [6]
Density	0.75	g/cm ³	[5] [6]
Refractive Index	1.4200-1.4210	-	[5] [6]
Solubility	Chloroform, Ethyl Acetate (Slightly)	-	[5] [6]
LogP (Octanol/Water Partition Coefficient)	5.548 (est)	-	[6]

Table 2: Thermodynamic Properties

Property	Value	Unit	Source
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	47.70	kJ/mol	
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	14.24	kJ/mol	
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	36.16	kJ/mol	
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-258.48	kJ/mol	
Critical Temperature (T_c)	Not Available	K	-
Critical Pressure (P_c)	2145.33	kPa	

Synthesis Protocols

The synthesis of **3-Ethyl-3-methylheptane** is typically achieved through alkylation reactions. Below is a generalized experimental protocol based on common synthetic routes.

Synthesis via Grignard Reaction

This protocol outlines the synthesis of **3-Ethyl-3-methylheptane** from a suitable ketone and Grignard reagent, followed by reduction.

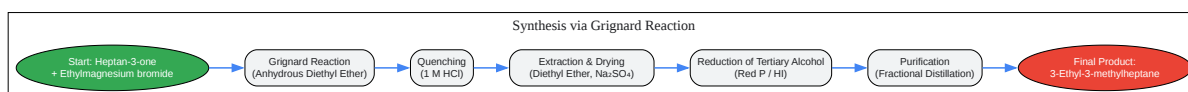
Materials:

- Heptan-3-one
- Ethylmagnesium bromide (Grignard reagent)
- Anhydrous diethyl ether
- Hydrochloric acid (1 M)
- Sodium sulfate (anhydrous)
- Reducing agent (e.g., a mixture of red phosphorus and hydriodic acid)
- Standard laboratory glassware and purification apparatus

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a dropping funnel, a condenser, and a nitrogen inlet. The system is flame-dried and maintained under an inert nitrogen atmosphere.
- **Grignard Reaction:** Heptan-3-one is dissolved in anhydrous diethyl ether and placed in the flask. Ethylmagnesium bromide solution is added dropwise from the dropping funnel with continuous stirring. The reaction is typically exothermic and may require cooling in an ice bath to maintain a controlled temperature.

- **Quenching:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure completion. The reaction is then quenched by the slow addition of 1 M hydrochloric acid.
- **Extraction and Drying:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the tertiary alcohol intermediate.
- **Reduction:** The resulting alcohol is then reduced to the alkane. A common method involves heating the alcohol with a mixture of red phosphorus and hydriodic acid.
- **Purification:** The final product, **3-Ethyl-3-methylheptane**, is purified by fractional distillation.



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Synthesis Workflow for **3-Ethyl-3-methylheptane**

Analytical Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) is the standard method for the identification and purity assessment of **3-Ethyl-3-methylheptane**.

GC-MS Analysis

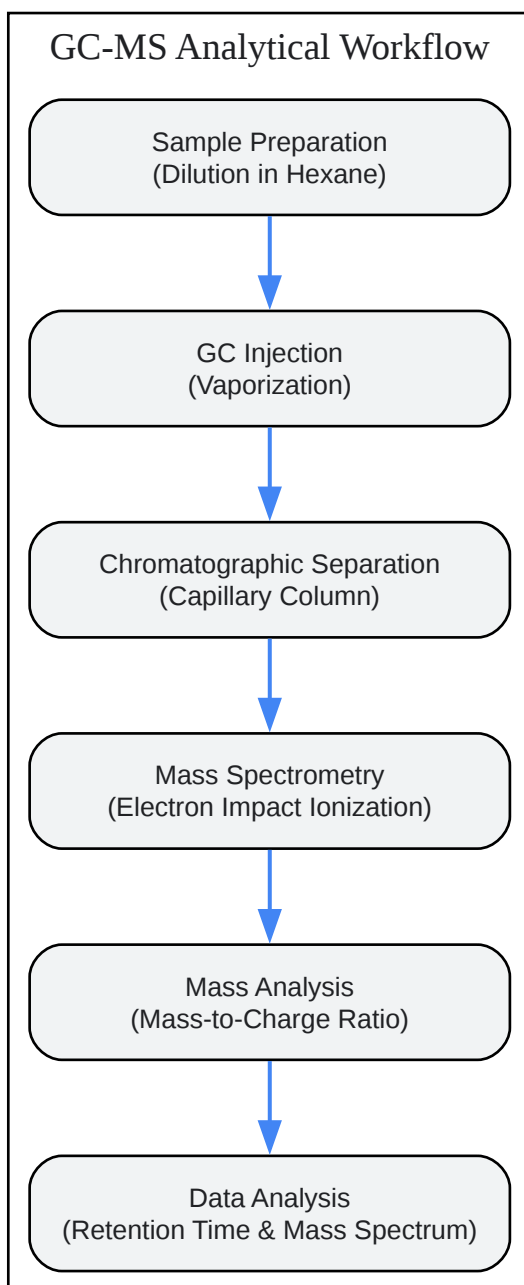
Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Quadrupole or Time-of-Flight)
- Capillary column suitable for hydrocarbon analysis (e.g., DB-5ms)

- Helium as the carrier gas

Procedure:

- Sample Preparation: A dilute solution of **3-Ethyl-3-methylheptane** is prepared in a volatile organic solvent such as hexane or pentane.
- Injection: A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet, which is heated to ensure rapid vaporization.
- Separation: The vaporized sample is carried by the helium gas through the capillary column. The temperature of the column is programmed to increase over time, which separates the components of the sample based on their boiling points and interactions with the column's stationary phase.
- Ionization and Mass Analysis: As the separated components elute from the column, they enter the mass spectrometer. Here, they are ionized (typically by electron impact), and the resulting charged fragments are separated based on their mass-to-charge ratio.
- Data Analysis: The retention time from the gas chromatogram and the mass spectrum of the eluting compound are compared to a reference standard or a spectral library (e.g., NIST) to confirm the identity and purity of **3-Ethyl-3-methylheptane**.



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Analytical Workflow for **3-Ethyl-3-methylheptane**

Biological Activity and Applications

As a simple alkane, **3-Ethyl-3-methylheptane** does not exhibit specific biological activity and is not used in drug development as a pharmacologically active agent.^[2] Its primary roles in a research context include:

- Reference Standard: Used as a standard in gas chromatography for the analysis of hydrocarbon mixtures.
- Solvent: Its nonpolar nature makes it a potential solvent in specific organic reactions.[2]
- Fuel Research: As an isomer of decane, it is relevant to studies on fuel composition and combustion.[7]
- Environmental Science: It is classified as a volatile organic compound (VOC) and may be studied in the context of atmospheric chemistry.[7]

Safety Information

3-Ethyl-3-methylheptane is a flammable liquid and vapor. It may be fatal if swallowed and enters airways. Standard laboratory safety precautions, including the use of personal protective equipment and working in a well-ventilated area, should be followed.

Disclaimer: This document is intended for informational purposes for a scientific audience. All experimental work should be conducted in a controlled laboratory setting with appropriate safety measures in place.

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